

GS967 Electrophysiology Recording Setup: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

Introduction

GS967, also known as GS-458967, is a potent and selective inhibitor of the cardiac late sodium current (late INa).[1][2] This current is enhanced in pathological conditions such as heart failure and long QT syndrome, contributing to cardiac arrhythmias.[3] By selectively targeting the late INa over the peak INa, **GS967** offers a promising therapeutic strategy to shorten action potential duration (APD) and suppress arrhythmias like Torsades de Pointes (TdP) with minimal effects on normal cardiac conduction.[4][5]

These application notes provide a comprehensive guide for setting up and conducting electrophysiology experiments to evaluate the effects of **GS967** on cardiac myocytes. The protocols outlined below are synthesized from established research methodologies and are intended to assist researchers in obtaining reliable and reproducible data.

Mechanism of Action

GS967 exerts its antiarrhythmic effects by binding to voltage-gated sodium channels (Nav) and preferentially inhibiting the sustained or late component of the sodium current. This late INa is pathologically enhanced in certain cardiac channelopathies, leading to prolonged repolarization, early afterdepolarizations (EADs), and triggered arrhythmias.[5][6] By blocking this late current, GS967 effectively shortens the cardiac action potential and reduces the arrhythmogenic substrate.[3][4] Computer modeling suggests that the inhibition of late INaL by



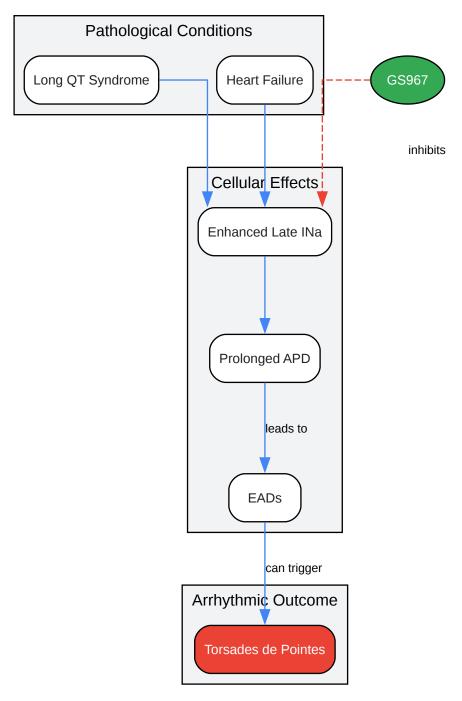
GS967 can prevent EADs by counterbalancing the reduced repolarization reserve and normalizing intracellular sodium concentration.[6]

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the signaling pathway of late INa in arrhythmogenesis and a typical experimental workflow for assessing the electrophysiological effects of **GS967**.

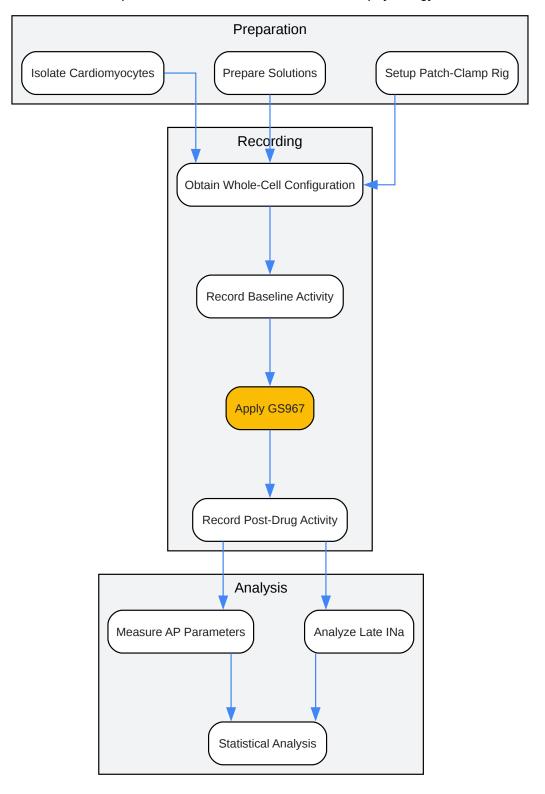


Signaling Pathway of Late INa in Arrhythmogenesis





Experimental Workflow for GS967 Electrophysiology



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